Spectroscopic Profile of 8-Nonenoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*8-Nonenoic acid*
CAS No.:	*31642-67-8*
Cat. No.:	*B1345111*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **8-nonenoic acid**, a valuable unsaturated fatty acid in various research and development applications. This document presents available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data in a structured format, alongside detailed experimental protocols for acquiring such data.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **8-nonenoic acid**. Due to the limited availability of directly published experimental spectra for **8-nonenoic acid**, this guide incorporates data for its methyl ester derivative where applicable and provides expected values based on the analysis of similar chemical structures.

Table 1: ^{1}H NMR Spectroscopic Data (Predicted)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~11-12	Singlet (broad)	1H	-COOH
5.88 - 5.72	Multiplet	1H	H-8
5.05 - 4.90	Multiplet	2H	H-9
2.35	Triplet	2H	H-2
2.10 - 2.00	Multiplet	2H	H-7
1.68 - 1.55	Multiplet	2H	H-3
1.45 - 1.25	Multiplet	6H	H-4, H-5, H-6

Table 2: ^{13}C NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~179	C-1 (C=O)
~139	C-8 (=CH)
~114	C-9 (=CH_2)
~34	C-2
~33	C-7
~29	C-4, C-5
~28	C-6
~24	C-3

Table 3: IR Spectroscopic Data

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Frequency (cm^{-1})	Intensity	Assignment
3300-2500	Strong, Broad	O-H stretch (Carboxylic Acid)
3075	Medium	=C-H stretch (Vinyl)
2925, 2855	Strong	C-H stretch (Aliphatic)
1710	Strong	C=O stretch (Carboxylic Acid)
1640	Medium	C=C stretch (Alkene)
1465	Medium	C-H bend (Aliphatic)
990, 910	Medium	=C-H bend (Vinyl)

Table 4: Mass Spectrometry Data for **8-Nonenoic acid, methyl ester**

The following data is for the methyl ester derivative of **8-nonenoic acid**, as comprehensive data for the free acid is not readily available. The fragmentation pattern of the free acid is expected to show characteristic losses of water and the carboxyl group.

m/z	Relative Intensity	Possible Fragment
170	Moderate	$[M]^+$ (Molecular Ion)
139	Moderate	$[M - OCH_3]^+$
111	Low	$[M - COOCH_3]^+$
97	High	$[C_7H_{13}]^+$
83	High	$[C_6H_{11}]^+$
69	High	$[C_5H_9]^+$
55	Very High	$[C_4H_7]^+$
41	High	$[C_3H_5]^+$

Experimental Protocols

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The following are detailed methodologies for obtaining the spectroscopic data presented above. These protocols are based on standard techniques for the analysis of fatty acids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton (^1H) and carbon (^{13}C) chemical environments in **8-nonenoic acid**.

Methodology:

- Sample Preparation: Dissolve 10-20 mg of **8-nonenoic acid** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
  - Acquire the spectrum using a standard pulse sequence.
  - Set the spectral width to cover the range of -2 to 14 ppm.
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Set the spectral width to cover the range of 0 to 200 ppm.
  - A larger number of scans will be necessary compared to ^1H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phasing, and baseline correction.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **8-nonenoic acid**.

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Methodology:

- Sample Preparation: As **8-nonenoic acid** is a liquid at room temperature, a thin film can be prepared by placing a drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample holder.
  - Place the prepared sample in the spectrometer.
  - Acquire the sample spectrum over the range of 4000 to 400 cm^{-1}.
- Data Processing: The software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **8-nonenoic acid**.

Methodology:

- Sample Derivatization (for GC-MS): To increase volatility for Gas Chromatography (GC) analysis, convert the carboxylic acid to its methyl ester. This can be achieved by reacting **8-nonenoic acid** with a solution of methanolic HCl or BF_3-methanol.
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source is commonly used.
- GC Separation:
  - Inject a small volume of the derivatized sample into the GC.
  - Use a suitable capillary column (e.g., DB-5ms).

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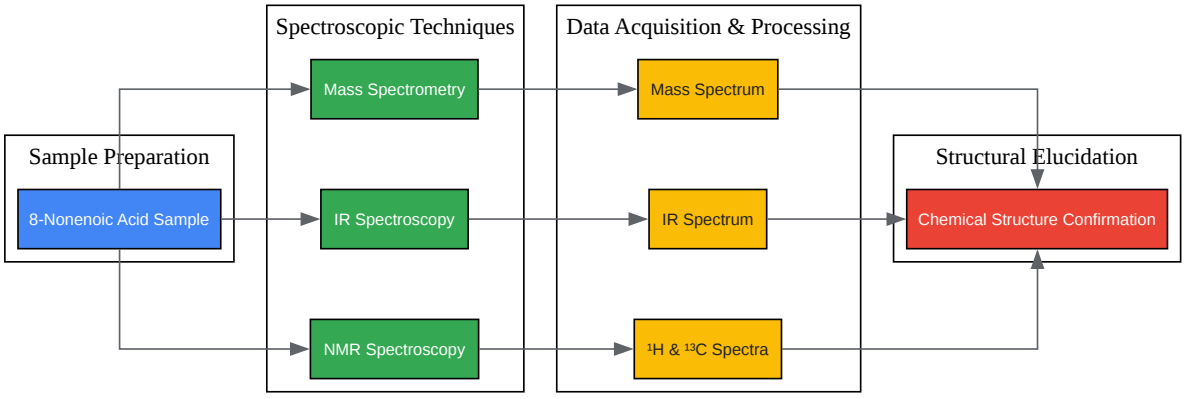
- Employ a temperature program to separate the components, for example, starting at 50°C and ramping to 250°C.

- MS Analysis:
  - The eluent from the GC is introduced into the mass spectrometer.
  - Use a standard electron energy of 70 eV for ionization.
  - Scan a mass range of m/z 35-400.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to elucidate the structure.

Visualizations

The following diagrams illustrate key workflows in the spectroscopic analysis of **8-nonenoic acid**.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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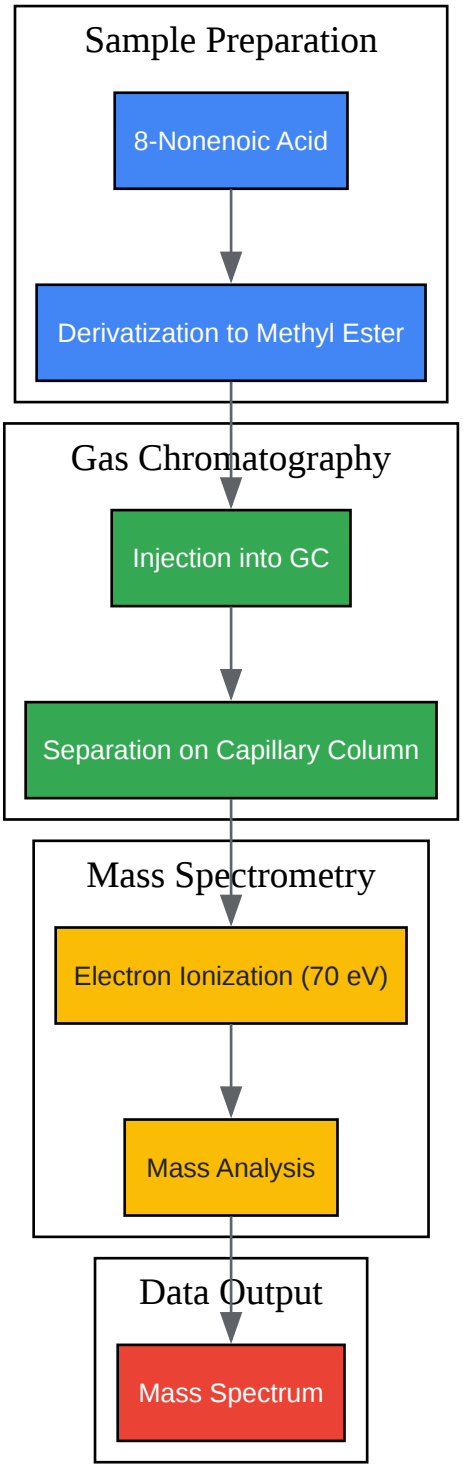

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Caption: Workflow for GC-MS analysis of **8-nonenoic acid**.

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